

Solubility Profile of Biotin Methyl Ester in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Biotin methyl ester*

Cat. No.: *B2797733*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **biotin methyl ester** in various organic solvents. The information is intended to assist researchers and professionals in the fields of biochemistry, drug development, and bioconjugation in preparing solutions, designing experiments, and developing formulations involving this important biotin derivative.

Core Data Summary

The solubility of **biotin methyl ester** is critical for its application in various experimental and manufacturing processes. The following table summarizes the available quantitative and qualitative solubility data in common organic solvents.

Solvent	Solubility	Temperature (°C)	Molarity (approx.)	Source
Dimethyl Sulfoxide (DMSO)	50 mg/mL	60 (with sonication)	193.5 mM	[1]
Methanol	~10 mg/mL (1 part in 100)	Not Specified	~38.7 mM	[2]
Acetone	Soluble	Not Specified	-	[2]
Methyl Ethyl Ketone	Soluble	Not Specified	-	[2]
Benzene	Soluble	Not Specified	-	[2]
Cyclohexene	Soluble	Not Specified	-	
Saturated Hydrocarbons	Insoluble	Not Specified	-	
Paraffin Hydrocarbons	Insoluble	Not Specified	-	

Note: The methyl ester group generally enhances the solubility of biotin in organic solvents, facilitating its use in synthetic chemistry and probe design.

Experimental Protocols

While specific, detailed experimental protocols for determining the solubility of **biotin methyl ester** are not widely published, a standard and reliable method is the Saturated Shake-Flask Method. This method is a cornerstone for measuring thermodynamic equilibrium solubility.

Principle

A surplus of the solid compound (**biotin methyl ester**) is added to the solvent of interest. The mixture is agitated at a constant temperature for a sufficient period to allow the solution to reach equilibrium, at which point the concentration of the dissolved solute is constant. The concentration of the solute in the saturated solution is then determined analytically.

Detailed Methodology

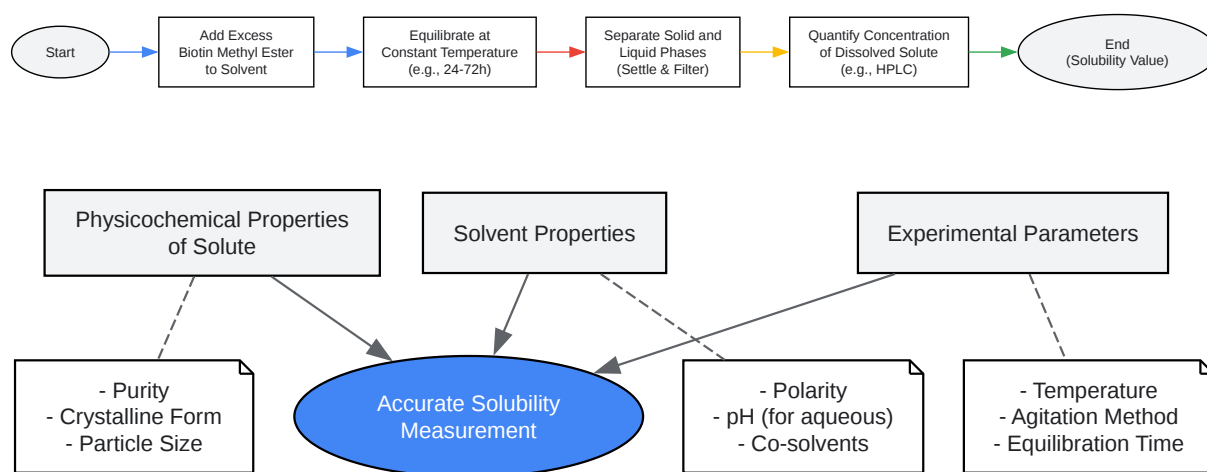
- Preparation of Materials:
 - **Biotin methyl ester** (solid, high purity).
 - Selected organic solvent (analytical grade or higher).
 - Vials with tight-fitting caps (e.g., screw-cap glass vials with PTFE-lined septa).
 - Constant temperature shaker or incubator.
 - Syringe filters (e.g., 0.22 μm PTFE) for clarification.
 - Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS, or a calibrated UV-Vis spectrophotometer).
- Experimental Procedure:
 1. Add an excess amount of **biotin methyl ester** to a vial. The excess solid should be clearly visible.
 2. Add a known volume of the organic solvent to the vial.
 3. Seal the vial tightly to prevent solvent evaporation.
 4. Place the vial in a constant temperature shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 5. Agitate the mixture for a predetermined time (typically 24-72 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period confirms saturation.
 6. After the equilibration period, allow the vial to stand undisturbed at the same temperature to let the excess solid settle.
 7. Carefully withdraw a sample of the supernatant using a syringe.
 8. Immediately filter the sample through a syringe filter to remove any undissolved microparticles.

9. Dilute the filtered, saturated solution with an appropriate solvent to a concentration within the linear range of the analytical method.
 10. Analyze the concentration of **biotin methyl ester** in the diluted sample using a validated analytical method.
- Quantification:
 - A calibration curve should be prepared using standard solutions of **biotin methyl ester** of known concentrations.
 - The concentration of the sample is determined by comparing its analytical response to the calibration curve.
 - The solubility is then calculated by taking into account the dilution factor.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the shake-flask method of solubility determination.



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